

SNAP5089 solubility in DMSO and ethanol

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Compound of Interest

Compound Name: SNAP5089

Cat. No.: B10774491

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SNAP-5089 Technical Support Center

Welcome to the technical support center for SNAP-5089. This resource provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address common issues encountered during in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is SNAP-5089?

SNAP-5089 is a potent and highly selective $\alpha 1A$ -adrenoceptor antagonist. It exhibits over 600-fold greater selectivity for the $\alpha 1A$ subtype compared to other adrenoceptor subtypes. This selectivity makes it a valuable tool for researchers studying the role of the $\alpha 1A$ -adrenoceptor in various physiological processes, particularly in smooth muscle contraction.

Q2: What are the primary research applications for SNAP-5089?

SNAP-5089 is primarily used in pharmacological studies to investigate the function of $\alpha 1A$ -adrenergic receptors. Common applications include:

- Studying smooth muscle contraction in tissues such as the prostate, bladder neck, and blood vessels.
- Characterizing the role of $\alpha 1A$ -adrenoceptors in lower urinary tract function.

- Differentiating between α 1-adrenoceptor subtypes in various tissues and cell lines.

Q3: What are the recommended storage conditions for SNAP-5089?

For optimal stability, SNAP-5089 should be stored as a solid at 2-8°C. Once dissolved in a solvent such as DMSO or ethanol, it is recommended to prepare aliquots and store them at -20°C for short-term storage (up to one month) or -80°C for long-term storage. Avoid repeated freeze-thaw cycles.

Solubility Data

SNAP-5089 is soluble in both DMSO and ethanol. The following table summarizes its solubility.

Solvent	Reported Solubility	Molar Concentration (at 64.52 mg/mL)
DMSO	Soluble to 100 mM	~155 mM
<64.52 mg/mL	~100 mM	
Ethanol	Soluble to 100 mM	~155 mM
<64.52 mg/mL	~100 mM	

Note: The molecular weight of SNAP-5089 hydrochloride is 645.19 g/mol . Therefore, a 100 mM solution is equivalent to 64.52 mg/mL.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of SNAP-5089 in DMSO.

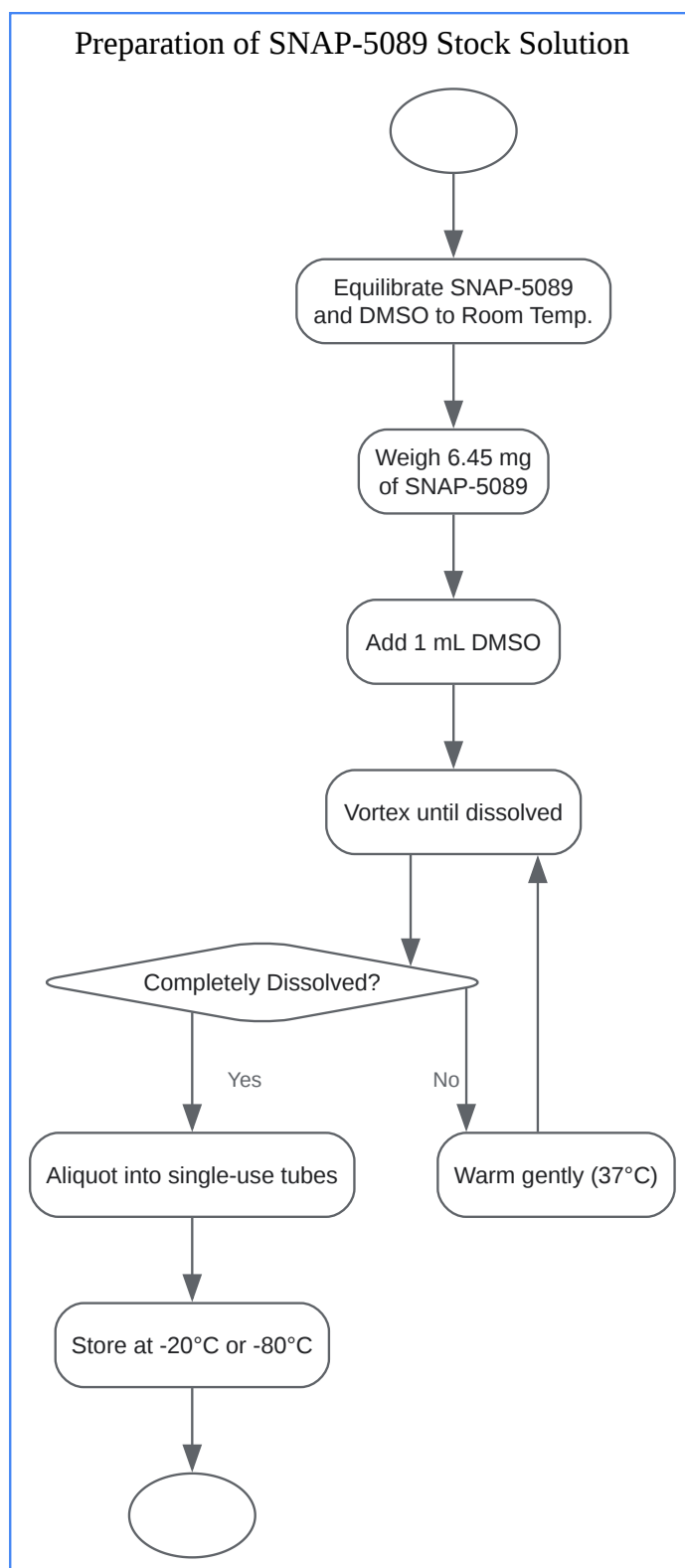
Materials:

- SNAP-5089 hydrochloride (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes

- Calibrated balance
- Vortex mixer

Procedure:

- **Equilibrate:** Allow the vial of solid SNAP-5089 and the DMSO to warm to room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh out a desired amount of SNAP-5089. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.45 mg of SNAP-5089 hydrochloride.
- **Dissolve:** Add the appropriate volume of DMSO to the SNAP-5089 solid. For 6.45 mg, add 1 mL of DMSO.
- **Mix:** Vortex the solution until the SNAP-5089 is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can aid in dissolution if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C.



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Workflow for preparing a 10 mM stock solution of SNAP-5089.

Troubleshooting Guide

Issue 1: SNAP-5089 is not dissolving in the solvent.

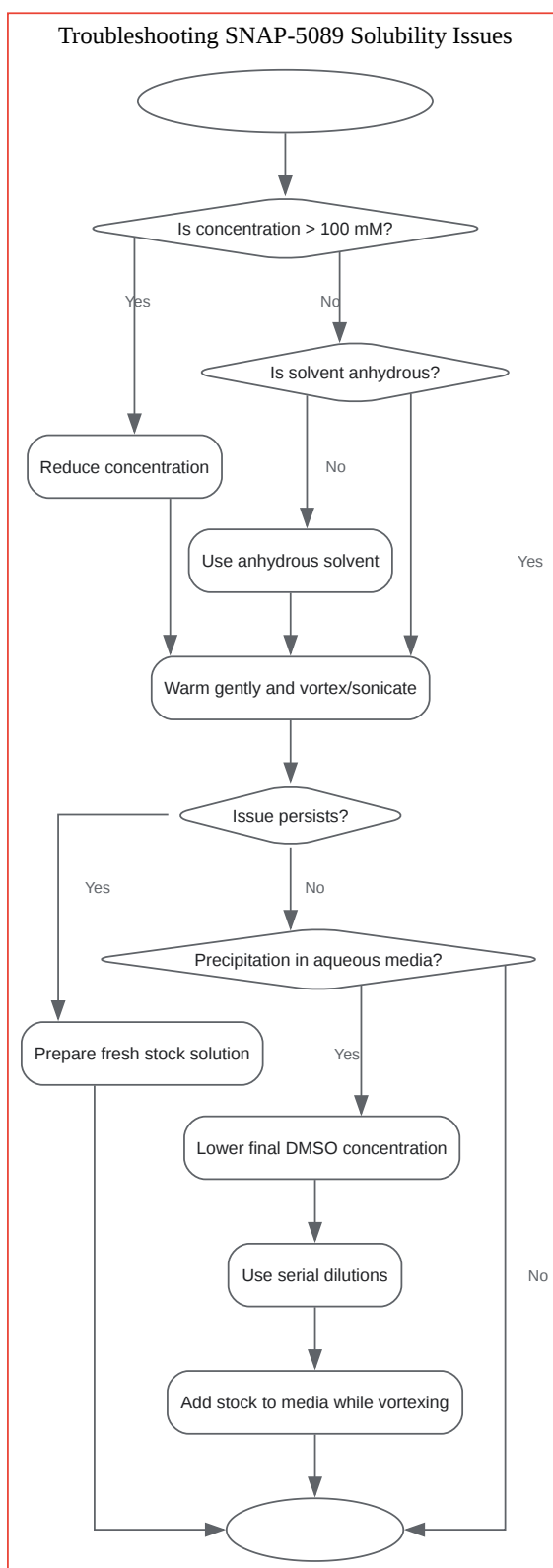
- Possible Cause: The concentration may be too high, or the solvent may not be of sufficient purity.
- Solution:
 - Ensure you are not exceeding the recommended solubility (up to 100 mM in DMSO or ethanol).
 - Use anhydrous (dry) DMSO, as water content can affect the solubility of some compounds.
 - Gentle warming (e.g., a brief period in a 37°C water bath) and vortexing can help facilitate dissolution.
 - Sonication for a short period may also be effective.

Issue 2: The SNAP-5089 stock solution appears cloudy or has precipitates after storage.

- Possible Cause: The compound may have come out of solution during storage, especially if it was not stored properly or if the solvent was not anhydrous.
- Solution:
 - Warm the vial to room temperature and vortex thoroughly to see if the precipitate redissolves.
 - If the precipitate persists, it may be necessary to prepare a fresh stock solution.
 - Ensure that stock solutions are stored in tightly sealed vials to prevent moisture absorption.

Issue 3: Precipitation is observed when diluting the SNAP-5089 stock solution into aqueous media (e.g., cell culture medium).

- Possible Cause: SNAP-5089 has limited solubility in aqueous solutions. The final concentration in the aqueous medium may be too high.
- Solution:
 - Keep the final concentration of the organic solvent (e.g., DMSO) in the aqueous medium as low as possible (typically <0.1%).
 - Add the SNAP-5089 stock solution to the aqueous medium while vortexing to ensure rapid and even dispersal.
 - Perform serial dilutions to reach the final desired concentration.
 - Consider using a solubilizing agent, such as Pluronic F-127, in your aqueous medium, but be sure to test for any effects of the agent on your experimental system.



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A logical workflow for troubleshooting solubility issues with SNAP-5089.

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